

# 2-Bromobenzaldoxime molecular structure and formula

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## Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B1276659

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## An In-depth Technical Guide on 2-Bromobenzaldoxime

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and key physicochemical properties of **2-Bromobenzaldoxime**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document includes a summary of quantitative data, a plausible experimental protocol for its synthesis, and visualizations of its chemical identity and a general synthetic workflow.

## Molecular Structure and Formula

**2-Bromobenzaldoxime** is an organic compound featuring a bromine atom and an oxime functional group attached to a benzaldehyde core.<sup>[1]</sup> Its chemical formula is C<sub>7</sub>H<sub>6</sub>BrNO.<sup>[2][3][4]</sup> The molecule exists as (E) and (Z) isomers with respect to the C=N double bond.<sup>[5]</sup> The (E) isomer is reported to be the more stable configuration.<sup>[5]</sup>

- Chemical Formula: C<sub>7</sub>H<sub>6</sub>BrNO
- IUPAC Name: (1E)-1-(2-bromophenyl)methanone oxime
- CAS Registry Number: 34158-72-0<sup>[2][3]</sup>
- Molecular Weight: 200.03 g/mol <sup>[3][4]</sup>
- Canonical SMILES: C1=CC=C(C(=C1)C=NO)Br<sup>[2]</sup>

- InChI Key: PSIRFUPZHPEKAE-UHFFFAOYSA-N[2][3]

The structural formula of **2-Bromobenzaldoxime** is depicted below:

The image you are requesting does not exist or is no longer available.

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## Physicochemical and Crystallographic Data

A summary of the key physicochemical and crystallographic properties of **2-Bromobenzaldoxime** is presented in the table below. The data includes experimental values where available, as well as calculated properties from computational models.

Property	Value	Data Type	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO	---	[2][3][4]
Molecular Weight	200.03 g/mol	---	[3][4]
Appearance	White to off-white or light yellow solid/liquid	Experimental	[2]
Melting Point	98-100 °C, 102 °C for (E)-isomer	Experimental	[2][4]
logP (Octanol/Water)	2.257	Calculated	[3]
Water Solubility (logS)	-1.94	Calculated	[3]
Topological Polar Surface Area	32.6 Å <sup>2</sup>	Calculated	[2]
Crystal System ((E)-isomer)	Monoclinic	Experimental	[5]
Space Group ((E)-isomer)	P2 <sub>1</sub> /c	Experimental	[5]
Unit Cell Dimensions ((E)-isomer)	a = 7.7403(2) Å, b = 4.0012(1) Å, c = 23.2672(5) Å	Experimental	[5]
	β = 98.810(2)°		
Unit Cell Volume ((E)-isomer)	712.09(3) Å <sup>3</sup>	Experimental	[5]

## Experimental Protocols

The synthesis of **2-Bromobenzaldoxime** is typically achieved through the reaction of 2-bromobenzaldehyde with hydroxylamine. The following is a generalized experimental protocol based on standard oximation procedures.

Objective: To synthesize **2-Bromobenzaldoxime** from 2-bromobenzaldehyde.

**Materials:**

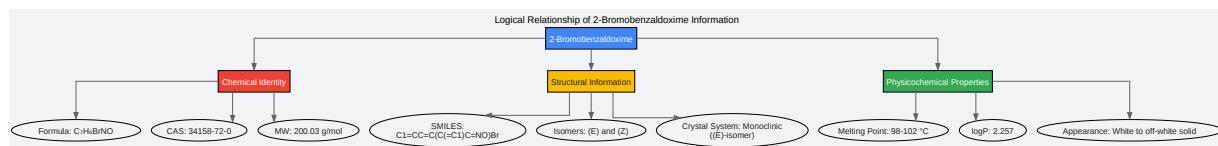
- 2-Bromobenzaldehyde
- Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ )
- Sodium hydroxide (NaOH) or other suitable base
- Ethanol
- Water
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, etc.)

**Procedure:**

- Preparation of Hydroxylamine Solution: A solution of hydroxylamine is prepared by dissolving hydroxylamine hydrochloride in water or an ethanol/water mixture. A base, such as sodium hydroxide, is then added to liberate the free hydroxylamine.
- Reaction: 2-Bromobenzaldehyde is dissolved in a suitable solvent, typically ethanol. The prepared hydroxylamine solution is then added to the solution of 2-bromobenzaldehyde.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature or gently heated under reflux to drive the reaction to completion. The progress of the reaction can be monitored using an appropriate analytical technique such as Thin Layer Chromatography (TLC).
- Work-up and Isolation: Once the reaction is complete, the mixture is cooled, and the product is often precipitated by the addition of water. The solid product is then collected by filtration.
- Purification: The crude **2-Bromobenzaldoxime** can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure product.

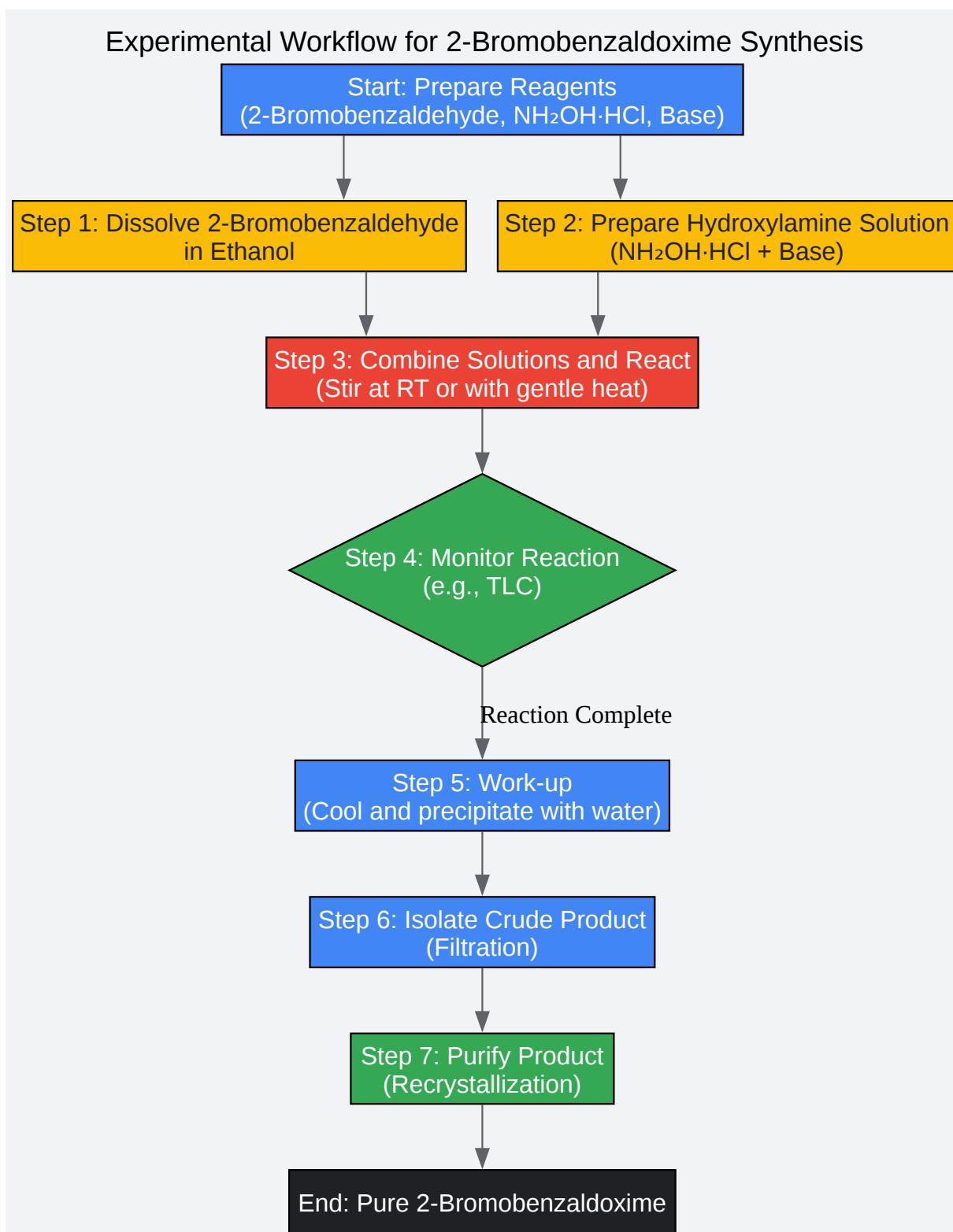
## Visualizations

The following diagrams illustrate the key attributes of **2-Bromobenzaldoxime** and a general workflow for its synthesis.



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Caption: Key attributes of **2-Bromobenzaldoxime**.



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Caption: General synthesis workflow for **2-Bromobenzaldoxime**.

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## References

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- To cite this document: BenchChem. [2-Bromobenzaldoxime molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1276659#2-bromobenzaldoxime-molecular-structure-and-formula\]](https://www.benchchem.com/product/b1276659#2-bromobenzaldoxime-molecular-structure-and-formula)

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